Application Notes: Measurement of Total Body Water in Animals Using Antipyrine

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Compound of Interest		
Compound Name:	Antipyrine	
Cat. No.:	B355649	Get Quote

Introduction

The determination of Total Body Water (TBW) is a fundamental parameter in various fields of animal research, including physiology, nutrition, pharmacology, and medicine. It provides crucial insights into body composition, hydration status, and the distribution of water-soluble substances. The **antipyrine** dilution method is a well-established technique for estimating TBW in live animals.[1][2][3] This method is based on the dilution principle, where a known amount of a tracer substance (**antipyrine**) is administered to the animal, and its concentration is measured in a body fluid (typically plasma) after it has distributed evenly throughout the body's water compartments.[3]

Principle of the Method

Antipyrine (l-phenyl-2, 3-dimethylpyrazolone-5-one) is a substance that, when introduced into the body, possesses characteristics suitable for a TBW tracer.[1][2][3] These properties include:

- Rapid and even distribution: It quickly and uniformly distributes throughout the total body water.[3]

- Low toxicity: It is not toxic in the doses required for the measurement.[3]

- Slow metabolism and excretion: Its rates of transformation and removal from the body are slow and constant enough to be accurately measured.[3]

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- Ease of measurement: Its concentration in plasma or other biological fluids can be determined with relative ease and accuracy.[1][2][3]

The fundamental calculation is based on the principle of dilution:

Total Body Water (L) = Amount of **Antipyrine** Injected (mg) / Concentration of **Antipyrine** in Plasma Water (mg/L)

To obtain the concentration in plasma water, the measured plasma concentration is typically corrected for the water content of plasma (approximately 93%).[3]
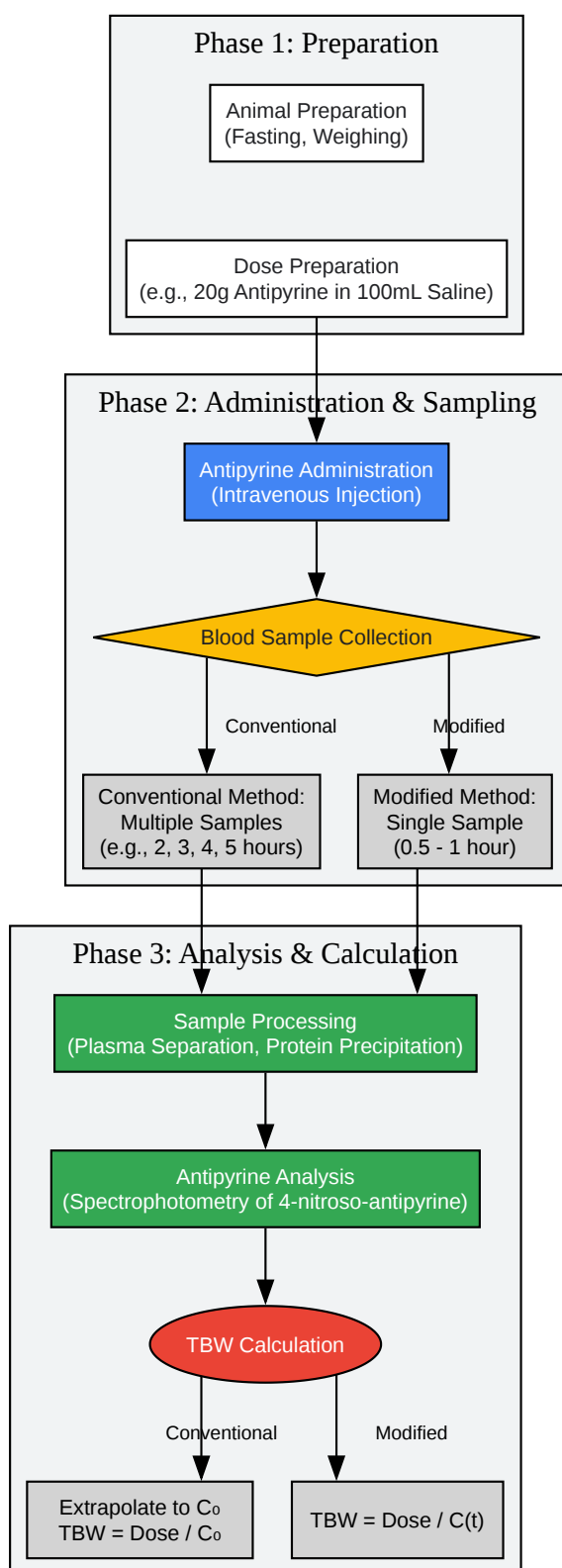
Quantitative Data Summary

The dosage and pharmacokinetics of **antipyrine** can vary significantly between animal species. The following table summarizes key quantitative parameters from various studies.

Animal Species	Antipyrine Dose	Administration Route	Key Pharmacokinetic Parameters / Sampling Time
Calves	1 g / 100 kg body weight[1][2]	Intravenous (IV)[1][2]	Conventional Method: Blood samples at 2, 3, 4, and 5 hours. Modified Method: Single blood sample at 0.5 hours.[1][2]
Rats	20 mg / kg body weight[4]	Intravenous (IV) or Oral (p.o.)[4]	Samples taken at 1, 3, and 7 days post-administration to study pharmacokinetic changes.[4]
Dogs	5 mg / kg body weight[5]	Oral (p.o.)[5]	Half-life (basal): 71.5 min.[5]
Goats	25 mg / kg body weight[6]	Intravenous (IV)[6]	Half-life: 2.58 hours. [6]
Sheep	25 mg / kg body weight[6]	Intravenous (IV)[6]	Half-life: 4.04 hours. [6]
Camels	25 mg / kg body weight[6]	Intravenous (IV)[6]	Half-life: 18.78 hours. [6]

Experimental Workflow

The general workflow for determining total body water using **antipyrine** involves preparing the animal, administering the dose, collecting blood samples according to a specific timeline, processing the samples, and analyzing the **antipyrine** concentration to calculate the final TBW value.

Phase 1: Preparation

Animal Preparation
(Fasting, Weighing)

Dose Preparation
(e.g., 20g Antipyrine in 100mL Saline)

Phase 2: Administration & Sampling

Antipyrine Administration
(Intravenous Injection)

Blood Sample Collection

Conventional

Modified

Conventional Method:
Multiple Samples
(e.g., 2, 3, 4, 5 hours)

Modified Method:
Single Sample
(0.5 - 1 hour)

Phase 3: Analysis & Calculation

Sample Processing
(Plasma Separation, Protein Precipitation)

Antipyrine Analysis
(Spectrophotometry of 4-nitroso-antipyrine)

TBW Calculation

Conventional

Modified

Extrapolate to C_0
TBW = Dose / C_0

TBW = Dose / C(t)

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Caption: Experimental workflow for Total Body Water (TBW) measurement.

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Experimental Protocols

Protocol 1: Conventional Method (Extrapolation Technique)

This method, developed by Brodie et al., involves collecting multiple blood samples to determine the rate of **antipyrine** elimination, which allows for extrapolation back to the theoretical concentration at the time of injection (C_0).[1][2] This is considered the most accurate approach.

A. Materials and Reagents

- **Antipyrine** powder

- Physiological saline solution (0.9% NaCl)

- Calibrated syringes

- Anticoagulant tubes (e.g., EDTA or heparin) for blood collection

- Centrifuge

- Zinc reagent: 10g $ZnSO_4 \cdot 7H_2O$ and 4 mL 6N H_2SO_4 in 100 mL distilled water[1]

- 0.75 N Sodium hydroxide solution

- Sodium nitrite solution (0.1%)

- 6 N Sulfuric acid

- Spectrophotometer

B. Procedure

- Animal Preparation: The animal should be fasted overnight to ensure a stable metabolic state. Record the precise body weight of the animal.

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- Dose Preparation: Prepare a sterile solution of **antipyrine**. A common preparation involves dissolving 20 grams of **antipyrine** in physiological saline to a final volume of 100 mL, yielding a concentration of 200 mg/mL (or 1 g per 5 mL).[1][2]

- Administration: Intravenously inject a precise volume of the **antipyrine** solution. The standard dose is 1 gram of **antipyrine** per 100 kg of live body weight.[1][2] For example, a 200 kg calf would receive 10 mL of the 200 mg/mL solution. Record the exact amount injected.

- Blood Sampling: Withdraw blood samples from a vein contralateral to the injection site (e.g., inject in the left jugular, sample from the right). Collect samples at 2, 3, 4, and 5 hours post-injection.[1][2]

- Sample Processing:

  - Centrifuge the blood samples to separate the plasma.

  - For protein precipitation, add 2 mL of the zinc reagent to 2 mL of plasma, followed by 2 mL of 0.75 N NaOH. Mix thoroughly and centrifuge to obtain a clear supernatant (the protein-free filtrate).[1]

- **Antipyrine** Analysis:

  - To the protein-free filtrate, add sodium nitrite and sulfuric acid. This converts **antipyrine** to 4-nitroso-**antipyrine**, which can be measured via its ultraviolet absorption.[1][2]

  - Measure the absorbance using a spectrophotometer at the appropriate wavelength.

  - Calculate the concentration of **antipyrine** in each plasma sample using a standard curve.

C. Data Analysis and Calculation

- Plot the natural logarithm (ln) of the plasma **antipyrine** concentration versus time for the collected samples (2, 3, 4, and 5 hours).

- Perform a linear regression on the data points. The resulting line represents the elimination phase of the drug.

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- Extrapolate the regression line back to time zero (t=0). The y-intercept of this line represents the theoretical initial concentration (C_0) of **antipyrine** in the plasma.[3]

- Calculate the plasma water concentration: C_0 in Plasma Water (mg/L) = C_0 in Plasma (mg/L) / 0.93.

- Calculate the Total Body Water: TBW (L) = Total Dose Injected (mg) / C_0 in Plasma Water (mg/L).

Protocol 2: Modified Method (Single-Point Technique)

This simplified protocol provides a rapid and reasonably accurate estimation of TBW using a single blood sample taken shortly after **antipyrine** administration, assuming distribution is complete and minimal elimination has occurred.[1][7]

A. Materials and Reagents

- Same as Protocol 1.

B. Procedure

- Animal Preparation & Dose Preparation: Follow steps 1 and 2 from Protocol 1.

- Administration: Follow step 3 from Protocol 1.

- Blood Sampling: Withdraw a single blood sample at 30 minutes (0.5 hours) to 1 hour post-injection.[1][2]

- Sample Processing & Analysis: Follow steps 5 and 6 from Protocol 1 for the single sample.

C. Data Analysis and Calculation

- Calculate the concentration of **antipyrine** in the single plasma sample (C(t)).

- Calculate the plasma water concentration: C(t) in Plasma Water (mg/L) = C(t) in Plasma (mg/L) / 0.93.

- A correction factor for the dilution during protein precipitation may be needed. For example, if 0.5 mL of plasma is used and the final supernatant volume is effectively doubled, a dilution factor of 2 is applied.[1][2]

- Calculate the Total Body Water using the formula: TBW (L) = [Amount of ANP injected (mg) / ANP in plasma sample (mg/L)] x Dilution Factor x (100/93).[1][2] Studies have shown this modified technique to have high accuracy (e.g., 97.4%) compared to the conventional method in calves.[1][7]

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